

# An In-depth Technical Guide on Botryococcene

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## Compound of Interest

Compound Name: Botryococcene

Cat. No.: B12783581

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This guide provides an overview of the molecular properties of **botryococcene**, a group of triterpenoid hydrocarbons produced by the green microalga *Botryococcus braunii*.<sup>[1]</sup> These compounds are of significant interest to researchers in biofuel development and geochemistry due to their role in the formation of petroleum and their potential as a renewable energy source.<sup>[1]</sup>

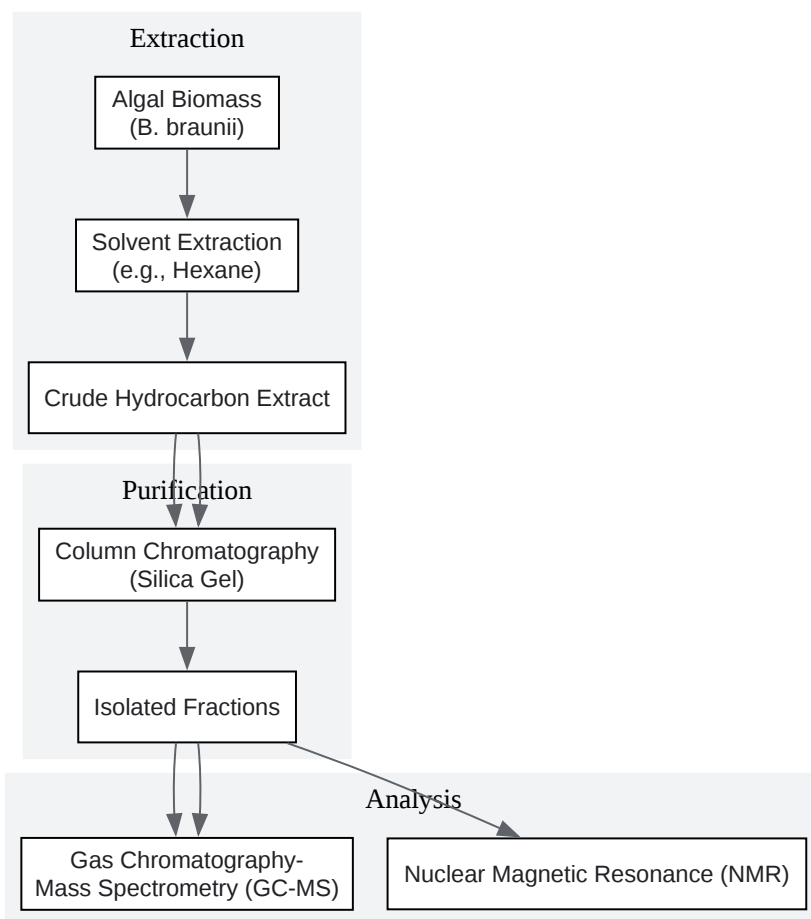
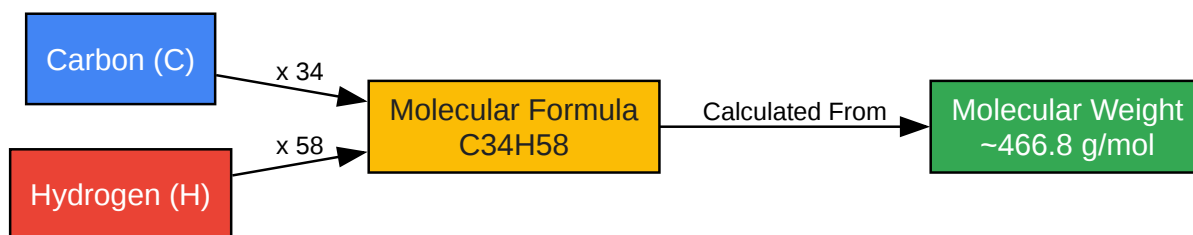
**Botryococcenes** are characterized by their highly branched, acyclic structures.<sup>[2]</sup> While a variety of **botryococcenes** exist, the C34 variant is often the most abundant.<sup>[1]</sup> The general molecular formula for this class of compounds is  $C_nH_{2n-10}$ .<sup>[1][3]</sup>

## Molecular Formula and Weight

The molecular characteristics of the most common **botryococcenes** are summarized in the table below. This data is essential for mass spectrometry analysis, reaction stoichiometry, and biofuel property predictions.

Compound Name	Molecular Formula	Molecular Weight ( g/mol )
C30 Botryococcene	C30H50	410.7 <sup>[4]</sup>
C33 Botryococcene	C33H56	452.8 <sup>[5]</sup>
C34 Botryococcene	C34H58	466.8 <sup>[6][7]</sup>

Below is a diagram illustrating the relationship between the elemental composition and the resulting molecular properties of C34 **Botryococcene**.



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- To cite this document: BenchChem. [An In-depth Technical Guide on Botryococcene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12783581#botryococcene-molecular-formula-and-weight]

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